

Sulphur Blue 10 vs Reactive Blue 19 cellulose affinity

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Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

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Understanding Reactive Blue 19

Reactive Blue 19 is a well-documented synthetic dye with a strong affinity for cellulose fibers like cotton. Here are its key characteristics:

Property	Description
Common Name	Reactive Blue 19, Remazol Brilliant Blue R [1] [2]
CAS Number	2580-78-1 [1]
Chemical Formula	$C_{22}H_{16}N_2Na_2O_{11}S_3$ [1] [3]
Molecular Weight	606.57 g/mol [1] [3]
Chemical Class	Anthraquinone (CI 61200) [1]
Reactive Group	Vinylsulphone (VS) [4] [2]
Bonding Mechanism	Forms a covalent bond with hydroxyl (-OH) groups on cellulose [4] [2]
Application Temp.	Typically 60°C (medium brand dye) [4]

Property	Description
Water Solubility	100 g/L at 20°C [3]

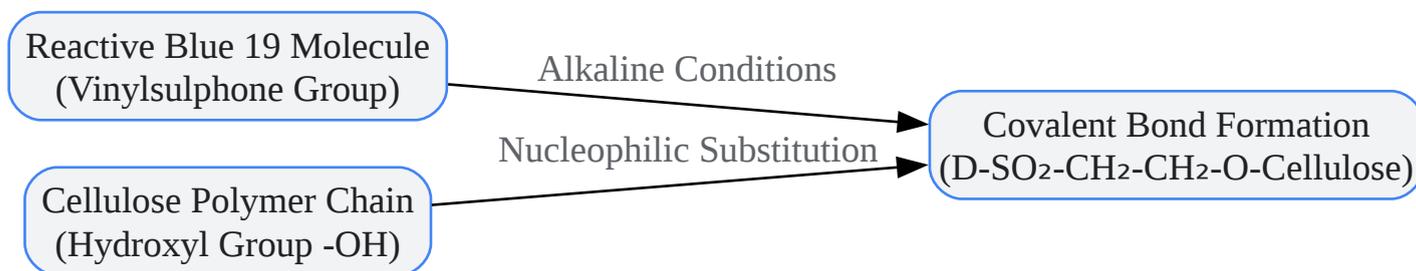
Reactive Dyes vs. Sulphur Dyes: A Class Comparison

While data on **Sulphur Blue 10** is unavailable, the table below outlines the general differences between these two dye classes, which is crucial for your comparison.

Feature	Reactive Dyes (e.g., Reactive Blue 19)	Sulphur Dyes
Bonding Mechanism	Forms covalent bonds with fiber polymers [4].	Forms disulfide (S-S) bonds/chains within the fiber; no covalent bond with cellulose.
Color Fastness	Very good wash fastness due to strong covalent bonds [4].	Generally good wash fastness, but sensitive to chlorine bleach.
Color Range	Wide range of bright to heavy dark shades [4].	Primarily dull shades (black, brown, navy).
Process Complexity	Requires alkali (e.g., sodium carbonate) and often salt to fix the dye [4].	Requires a multi-step reduction-oxidation process.
Environmental Impact	Known for hydrolysis issues; fixation rate is not 100%, leading to colored effluent [5].	The dyeing process can be more complex.

Experimental Insights into Reactive Blue 19's Affinity

Research confirms the mechanisms behind Reactive Blue 19's high cellulose affinity. The bonding process can be visualized as follows:



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The affinity is also demonstrated in experimental contexts:

- **Cationized Cellulose:** Studies show that Reactive Blue 19 readily exhausts onto and fixes to cotton that has been pre-treated with a cationic copolymer, achieving a high dye fixation rate even in mild, salt-free conditions [2].
- **Decolorization Studies:** The dye's stable anthraquinone structure makes it resistant to degradation, which indirectly confirms its strong interaction with the target substrate and the challenge of breaking it down in wastewater [5].

Suggestions for Further Research

To build a comprehensive comparison guide, you may need to investigate further:

- **Verify the "Sulphur Blue 10" Identifier:** Confirm the existence and correct **Colour Index (C.I.) Generic Name** (e.g., **Sulphur Blue 10**) or **CAS Registry Number**, as this name may be obsolete, incorrect, or a manufacturer-specific brand name.
- **Consult Specialized Databases:** Search scientific databases (e.g., SciFinder, Web of Science) and technical literature from dye manufacturers using the confirmed identifiers.
- **Comparative Testing:** If primary data is essential, consider designing laboratory experiments to directly compare the two dyes' exhaustion rates, fixation efficiency, colorfastness properties, and color yield on cellulose fabrics.

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References

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